Comparative Technical Guide: 2-Amino-6-Methylheptane vs. N-Chloroacetyl Derivative

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Compound of Interest	
Compound Name:	*2-chloro-N-(6-methylheptan-2-yl)acetamide*
CAS No.:	*71172-80-0*
Cat. No.:	*B3371490*

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Executive Summary

The structural modification of 2-amino-6-methylheptane (DMHA/Octodrine) to its chloroacetamide derivative represents a fundamental transition in medicinal chemistry: the conversion of a reversible sympathomimetic amine into an irreversible electrophilic alkylating agent.

- 2-Amino-6-Methylheptane: A central nervous system (CNS) stimulant and sympathomimetic that acts via non-covalent interactions (reuptake inhibition and receptor agonism).
- Chloroacetamide Derivative: A neutral, reactive amide. The loss of the basic nitrogen center abolishes standard sympathomimetic binding, while the introduction of the

  -chloroacetyl moiety creates a "warhead" capable of covalently modifying cysteine residues in proteomes, leading to distinct toxicological risks including sensitization and cytotoxicity.

Physicochemical & Structural Divergence

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The pharmacological distinction between these two compounds is rooted in their acid-base chemistry and electronic distribution.

Comparative Properties Table

Feature	2-Amino-6-Methylheptane (Octodrine)	Chloroacetamide Derivative
IUPAC Name	6-methylheptan-2-amine	2-chloro-N-(1,5-dimethylhexyl)acetamide
Functional Group	Primary Amine ( )	-Haloamide ( )
Electronic State (pH 7.4)	Cationic (Protonated,)	Neutral (Non-ionizable)
pKa (Conjugate Acid)	~10.5 (Highly Basic)	~ -0.5 (Non-basic)
Reactivity Profile	Nucleophile (Lone pair donor)	Electrophile (Acceptor at -carbon)
Lipophilicity (LogP)	~2.5 (Moderate)	~3.2 (High, increased permeability)
Mechanism Class	Reversible Ligand / Substrate	Covalent Modifier / Alkylator

Structural Logic

- The Amine (Parent): At physiological pH, the nitrogen is protonated. This positive charge is critical for ionic bonding with the conserved aspartate residue in monoamine transporters (DAT, NET) and G-protein coupled receptors (TAAR1).
- The Derivative: Acylation of the nitrogen removes its basicity. The lone pair is delocalized into the carbonyl, preventing protonation. Simultaneously, the adjacent chlorine atom creates a dipole, making the methylene carbon highly susceptible to nucleophilic attack ( ) by biological thiols (e.g., Glutathione, Cysteine).

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Pharmacology & Mechanism of Action[1]

Parent Compound: Sympathomimetic Signaling

Octodrine functions similarly to DMAA (1,3-dimethylamylamine). Its mechanism relies on increasing the synaptic concentration of catecholamines.

- Trace Amine Associated Receptor 1 (TAAR1): Agonism triggers cAMP signaling, reversing transport direction.
- Reuptake Inhibition: Blocks Norepinephrine Transporter (NET) and Dopamine Transporter (DAT) via competitive inhibition.

Derivative: Electrophilic Toxicity & Prodrug Potential

The chloroacetamide derivative lacks the pharmacophore required for direct sympathomimetic effects. However, it introduces two new pathways:

- Covalent Alkylation (Toxicity): The chloroacetamide moiety reacts with nucleophilic residues on proteins. This "haptenization" is a known driver of contact dermatitis and cellular stress (depletion of Glutathione).
- Metabolic Hydrolysis (Prodrug): In vivo amidases (e.g., fatty acid amide hydrolase) could theoretically cleave the amide bond, releasing the parent Octodrine and toxic chloroacetic acid. This makes the derivative a potential "masked" stimulant with high toxicity risks.

Mechanistic Pathway Diagram

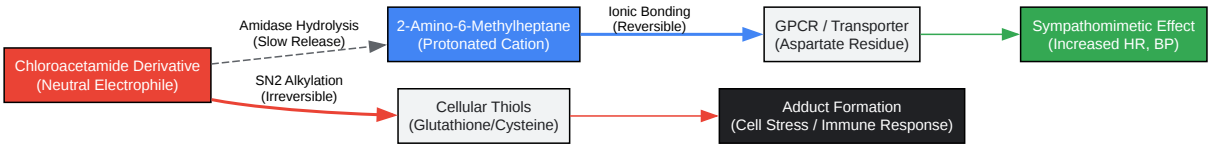

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Figure 1: Divergent signaling pathways. The parent amine engages in reversible receptor binding, while the derivative undergoes irreversible alkylation of cellular nucleophiles.

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Synthesis & Experimental Protocols

The synthesis of the derivative is a standard Schotten-Baumann reaction or acylation using chloroacetyl chloride. This protocol is provided for analytical standard generation and toxicological assessment.

Synthesis Protocol: N-Chloroacetylation

Objective: Convert 2-amino-6-methylheptane to 2-chloro-N-(1,5-dimethylhexyl)acetamide.

- Reagents:
  - 2-Amino-6-methylheptane (1.0 eq)
  - Chloroacetyl chloride (1.1 eq)[1]
  - Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 eq)
  - Dichloromethane (DCM) (Anhydrous)
- Procedure:
  - Step 1: Dissolve 2-amino-6-methylheptane (10 mmol) and TEA (12 mmol) in anhydrous DCM (20 mL) under nitrogen atmosphere. Cool to 0°C.
  - Step 2: Add Chloroacetyl chloride (11 mmol) dropwise over 15 minutes. The reaction is highly exothermic; maintain temperature < 5°C.
  - Step 3: Allow mixture to warm to room temperature and stir for 2 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc).
  - Step 4 (Work-up): Quench with saturated

    . Extract organic layer, wash with 1M HCl (to remove unreacted amine) and Brine.
  - Step 5: Dry over

    and concentrate in vacuo.

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- Step 6: Recrystallize from Hexane/Ether if solid, or purify via flash chromatography.

Reactivity Assay (GSH Trapping)

To confirm the "alkylating" nature of the derivative vs. the parent, a Glutathione (GSH) trapping assay is essential.

- Incubation: Incubate test compound (10 µM) with GSH (1 mM) in Phosphate Buffer (pH 7.4) at 37°C for 60 mins.
- Analysis: Analyze via LC-MS/MS.
- Result:
  - Parent: No adduct formed.
  - Derivative: Formation of GSH-adduct mass

    .

Analytical Differentiation

Distinguishing the parent amine from the amide derivative is critical in forensic and quality control settings (e.g., supplement adulteration).

Mass Spectrometry (LC-MS/MS)

- Parent (Octodrine):
  - Precursor Ion:

    m/z.
  - Fragmentation: Loss of

    (neutral loss 17), formation of alkyl carbocations.
- Derivative (Chloroacetamide):
  - Precursor Ion:

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m/z.

- Isotopic Signature: Distinct Chlorine pattern (

  ratio of 3:1).

- Fragmentation: Cleavage of the amide bond, loss of

  group.

Analytical Workflow Diagram

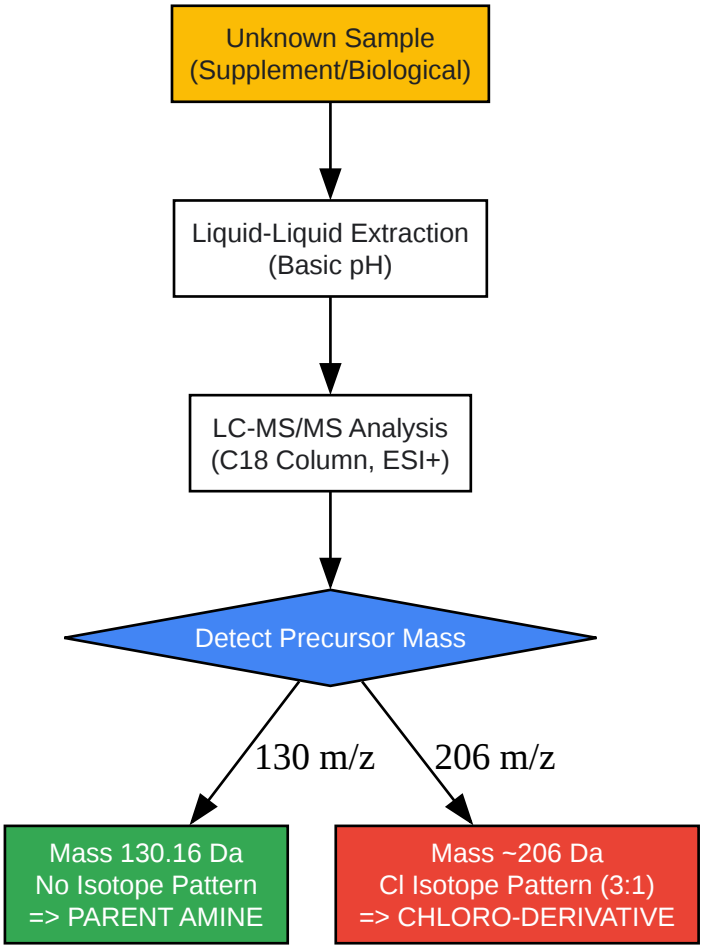

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Figure 2: Analytical decision tree for differentiating Octodrine from its chloroacetamide derivative.

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Toxicology & Safety Profile

The shift from amine to chloroacetamide introduces specific toxicological hazards ("Structural Alerts").

- Skin Sensitization: Chloroacetamides are potent sensitizers (Murine Local Lymph Node Assay positive). They haptenize skin proteins, leading to allergic contact dermatitis.
- Genotoxicity: As alkylating agents, chloroacetamides have the potential to interact with DNA bases, although protein reactivity is usually the primary hazard.
- Mitochondrial Toxicity: Depletion of cellular glutathione (GSH) by the chloroacetamide moiety renders cells vulnerable to oxidative stress.

Conclusion: While 2-amino-6-methylheptane is a pharmacological stimulant with cardiovascular risks, its chloroacetamide derivative is a chemical toxicant with alkylating properties, lacking the therapeutic/stimulant rationale of the parent but possessing higher cytotoxicity hazards.

References

- Cohen, P. A., et al. (2018).[2] "Four experimental stimulants found in sports and weight loss supplements: 2-amino-6-methylheptane (octodrine)...". Clinical Toxicology.
- European Commission. (2011). "Opinion of the Scientific Committee on Consumer Safety on Chloroacetamide". SCCS.
- National Center for Biotechnology Information. (2024). "PubChem Compound Summary for CID 10982, Octodrine". PubChem.
- World Health Organization. (2000). "Chloroacetamide Safety Data". WHO/IPCS.
- Sigma-Aldrich. (2024). "Product Specification: 2-Amino-6-methylheptane".

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